

(5-Methylpyridin-2-yl)methanamine hydrochloride CAS number and chemical data

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Compound of Interest

Compound Name: (5-Methylpyridin-2-yl)methanamine hydrochloride

Cat. No.: B598856

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Technical Guide: (5-Methylpyridin-2-yl)methanamine Hydrochloride

CAS Number: 161647-06-9

This technical guide provides a comprehensive overview of **(5-Methylpyridin-2-yl)methanamine hydrochloride**, a key building block in pharmaceutical and chemical research. It is intended for researchers, scientists, and drug development professionals.

Chemical Data and Physical Properties

(5-Methylpyridin-2-yl)methanamine hydrochloride is a pyridine derivative with the following chemical identity:

Property	Value	Source
CAS Number	161647-06-9	[1][2][3][4]
Molecular Formula	C ₇ H ₁₁ ClN ₂	[5][3]
Molecular Weight	158.63 g/mol	[5]
IUPAC Name	(5-methylpyridin-2-yl)methanamine;hydrochloride	
Synonyms	2-(Aminomethyl)-5-methylpyridine hydrochloride	
Physical Form	Solid	[5]

While specific experimental data on the physical properties of the hydrochloride salt are limited in publicly available literature, data for the free base, (5-Methylpyridin-2-yl)methanamine (CAS No. 45715-08-0), can provide some context.

Property (Free Base)	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂	[6]
Molecular Weight	122.17 g/mol	[6]
Physical Form	Solid	

Spectroscopic Data

Detailed spectroscopic data for **(5-Methylpyridin-2-yl)methanamine hydrochloride** is not readily available in the reviewed literature. However, suppliers of this compound indicate the availability of NMR, HPLC, and LC-MS data upon request.[2][7]

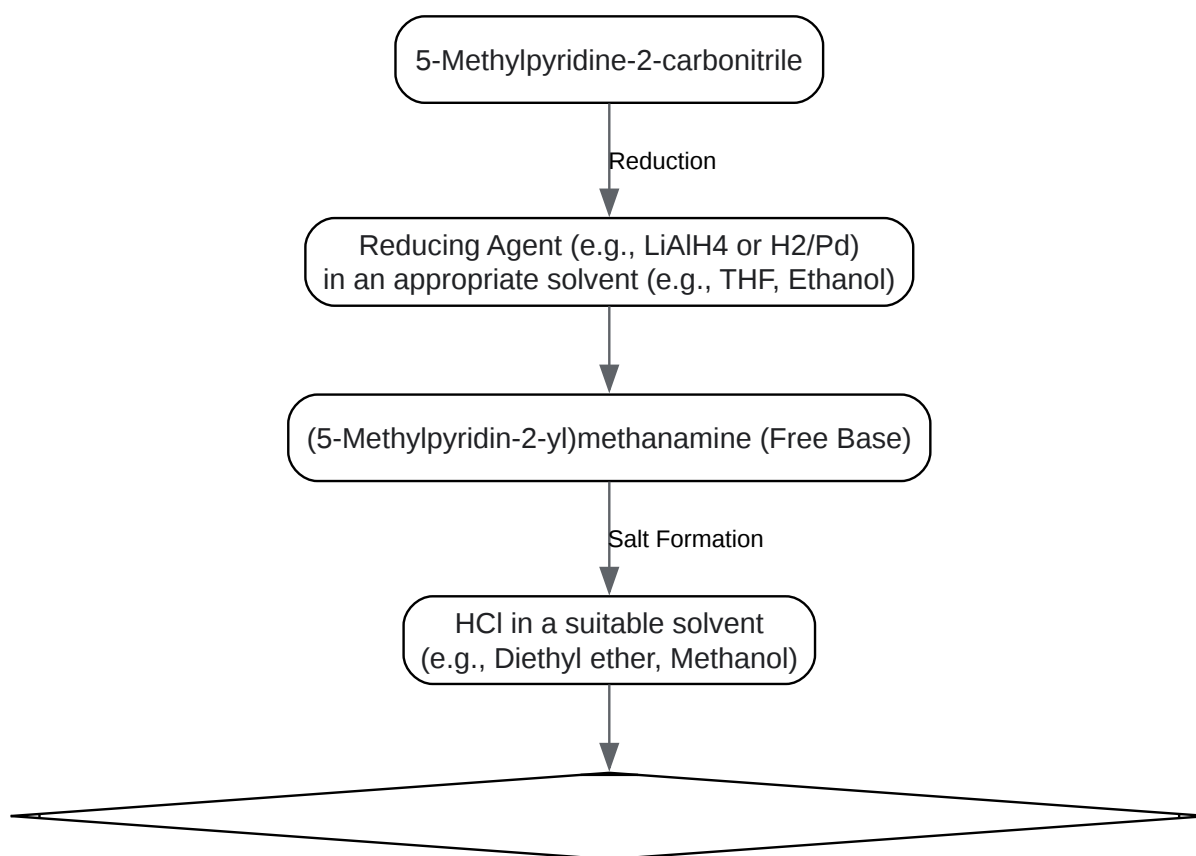
For the related compound, 2-amino-5-methylpyridine, extensive spectroscopic data is available and can serve as a reference for identifying the characteristic signals of the 5-methylpyridine core.[8][9]

Synthesis and Purification

Synthesis

A plausible synthetic route to **(5-Methylpyridin-2-yl)methanamine hydrochloride** can be inferred from general organic chemistry principles and published procedures for related compounds. One common approach involves the reduction of 5-methylpyridine-2-carbonitrile.

Hypothetical Synthesis Workflow:



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A potential synthesis workflow for the target compound.

A patent for the synthesis of the related compound 2-amino-5-methylpyridine describes a multi-step process starting from 3-methyl-pyridine-1-oxide, which is then converted to an ammonium salt intermediate before hydrolysis.[10] While not a direct synthesis of the target compound, this demonstrates a potential strategy for functionalizing the pyridine ring.

Purification

Purification of the final hydrochloride salt is typically achieved through recrystallization. The choice of solvent for recrystallization depends on the solubility of the compound and impurities. Common solvents for recrystallizing amine hydrochlorides include ethanol, methanol, or mixtures of these with ethers like diethyl ether to induce precipitation.

Applications in Drug Discovery and Medicinal Chemistry

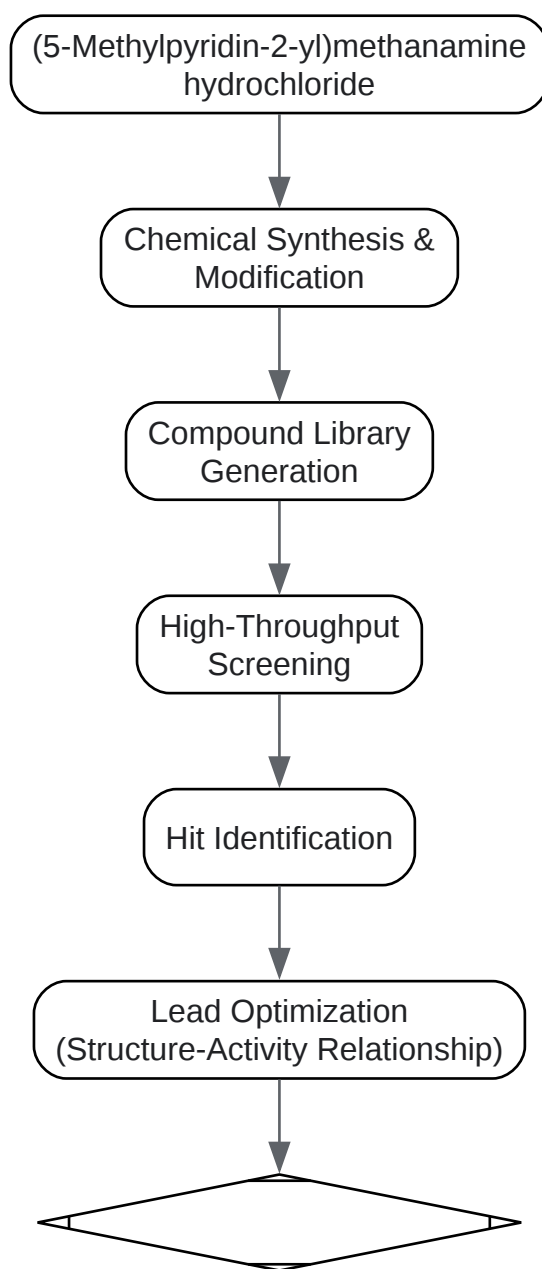
Pyridine derivatives are a cornerstone of medicinal chemistry, appearing in a vast array of approved drugs and clinical candidates.^[11] The (5-methylpyridin-2-yl)methanamine moiety serves as a versatile scaffold for the synthesis of more complex molecules with potential biological activity.^{[12][13]}

While specific biological targets for **(5-Methylpyridin-2-yl)methanamine hydrochloride** are not extensively documented, its structural motifs are present in compounds investigated for various therapeutic areas. The aminomethylpyridine core can act as a key pharmacophore, interacting with biological targets through hydrogen bonding and electrostatic interactions.

Derivatives of similar aminopyridines have been explored for their potential as:

- Kinase inhibitors: The pyridine ring can serve as a scaffold for designing inhibitors that target the ATP-binding site of various kinases.
- CNS-active agents: The ability of the pyridine nitrogen to engage in hydrogen bonding makes it a valuable feature in ligands for receptors and enzymes in the central nervous system.
- Antibacterial agents: The pyridine core is found in numerous antibacterial compounds.

Logical Relationship in Drug Discovery:



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